

Preparing Tenivastatin Calcium Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Tenivastatin calcium*

Cat. No.: *B1250655*

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Introduction

Tenivastatin, the active acid form of Simvastatin, is a potent inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.[1][2] As a member of the statin family, Tenivastatin is a valuable tool in cardiovascular research and drug development. Its calcium salt form is often used in experimental settings. This document provides detailed protocols for the preparation, storage, and handling of **Tenivastatin calcium** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, ensuring reproducibility and accuracy in research applications.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **Tenivastatin calcium** is essential for accurate stock solution preparation.

Property	Value	Source
Chemical Name	Calcium bis((3R,5R)-7-[(1S,2S,6R,8S,8aR)-8-(2,2-dimethylbutanoyloxy)-2,6-dimethyl-1,2,6,7,8,8a-hexahydronaphthalen-1-yl]-3,5-dihydroxyheptanoate)	PubChem
Molecular Formula	C ₅₀ H ₇₈ CaO ₁₂	PubChem
Molecular Weight	911.2 g/mol (anhydrous)	PubChem
CAS Number	151006-18-7 (anhydrous), 530112-57-3 (hydrate)	Sigma-Aldrich, LGC Standards
Appearance	White to off-white solid	USP
Solubility in DMSO	Slightly soluble	ChemicalBook
Storage (Solid)	-20°C	LGC Standards

Experimental Protocols

Safety Precautions

Before handling **Tenivastatin calcium** and DMSO, review the Safety Data Sheet (SDS). Personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. All procedures should be performed in a well-ventilated area or a chemical fume hood.

Protocol 1: Preparation of a 10 mM Tenivastatin Calcium Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution. Due to the reported "slight" solubility, visual confirmation of complete dissolution is critical. If complete dissolution is not achieved at this concentration, a lower concentration or the preparation of a saturated solution followed by dilution (Protocol 2) is recommended.

Materials:

- **Tenivastatin Calcium** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- **Equilibration:** Allow the vial of solid **Tenivastatin calcium** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Tenivastatin calcium**. For 1 mL of a 10 mM stock solution, weigh 9.112 mg of **Tenivastatin calcium** (anhydrous).
- **Dissolution:**
 - Add the weighed **Tenivastatin calcium** to a sterile vial.
 - Add the desired volume of anhydrous DMSO (e.g., 1 mL).
 - Cap the vial tightly.
 - Vortex the solution thoroughly for several minutes to aid dissolution. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary, but be cautious of potential degradation.
- **Verification of Dissolution:** Visually inspect the solution against a light source to ensure that all solid particles have dissolved, and the solution is clear.
- **Aliquoting and Storage:**

- Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation and Quantification of a Saturated Tenivastatin Calcium Solution

If a higher concentration is required or if the desired concentration does not fully dissolve, preparing a saturated stock solution followed by quantification is a reliable alternative.

Procedure:

- Preparation of Saturated Solution:
 - Add a known excess amount of **Tenivastatin calcium** (e.g., 20 mg) to a known volume of DMSO (e.g., 1 mL) in a sterile vial.
 - Vortex or agitate the mixture at room temperature for an extended period (e.g., 2-4 hours) to ensure equilibrium is reached.
- Separation of Solute:
 - Centrifuge the mixture at high speed (e.g., >10,000 x g) for 10-15 minutes to pellet the undissolved solid.
- Collection of Supernatant:
 - Carefully collect the supernatant, which is the saturated stock solution, without disturbing the pellet.
- Quantification (Recommended):
 - The concentration of the saturated stock solution should be determined using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC)

with a standard curve or UV-Vis spectrophotometry if a molar extinction coefficient is known.

- Dilution and Storage:
 - Based on the determined concentration, dilute the saturated stock solution to the desired working concentration.
 - Aliquot and store as described in Protocol 1.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **Tenivastatin calcium** stock solution.

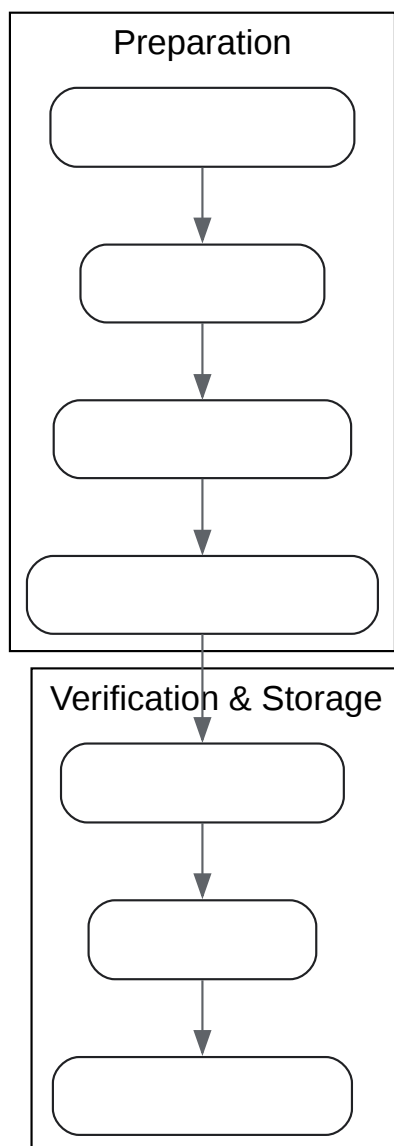
Form	Storage Temperature	Recommended Duration	Notes
Solid Compound	-20°C	As per manufacturer's recommendation	Keep in a tightly sealed container in a desiccator.
DMSO Stock Solution	-20°C or -80°C	Up to 3-6 months at -80°C	Avoid repeated freeze-thaw cycles. Store in small, single-use aliquots.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing a **Tenivastatin calcium** stock solution.

Experimental Workflow for Tenvastatin Calcium Stock Solution Preparation



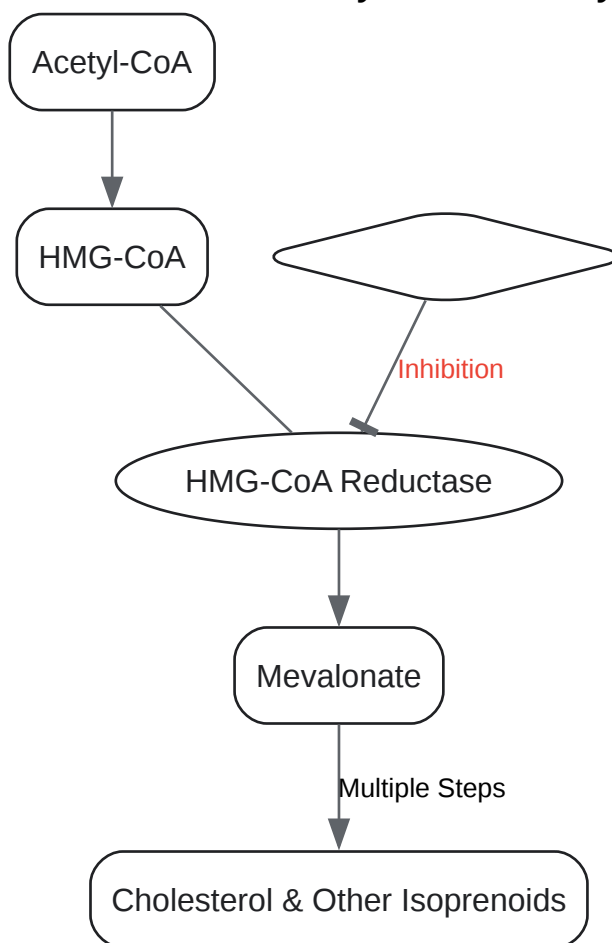
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Caption: Workflow for preparing **Tenvastatin calcium** stock solution.

Signaling Pathway

Tenivastatin inhibits HMG-CoA reductase, a key enzyme in the mevalonate pathway, which is responsible for cholesterol biosynthesis.

HMG-CoA Reductase Pathway Inhibition by Tenivastatin



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Caption: Inhibition of the HMG-CoA reductase pathway by Tenivastatin.

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References

- 1. Tenvastatin calcium CAS#: 530112-57-3 [m.chemicalbook.com]
- 2. Tenvastatin Calcium Hydrate | LGC Standards [lgcstandards.com]
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